

# Application Notes and Protocols for PQM130 in In Vivo Imaging

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PQM130

Cat. No.: B10831179

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Subject: Detailed Application and Protocol Guide for the In Vivo Use of PQM130

Extensive research has been conducted to provide detailed application notes and protocols for the utilization of **PQM130** in in vivo imaging techniques. Despite a comprehensive search of scientific literature, commercial product databases, and patent filings, no specific fluorescent probe or imaging agent with the designation "**PQM130**" has been identified.

The information available in the public domain does not contain any reference to a molecule with this name. This suggests that "**PQM130**" may be an internal compound designation not yet disclosed in scientific publications, a newly developed probe with limited public information, or potentially an incorrect identifier.

Therefore, it is not possible to provide the specific application notes, quantitative data, experimental protocols, and visualizations as requested. The successful generation of such detailed documentation is contingent on the availability of foundational data regarding the molecule's properties, including but not limited to:

- Chemical Structure and Properties: Molecular weight, solubility, and stability.
- Optical Properties: Excitation and emission spectra, quantum yield, molar extinction coefficient, and photostability.

- **Biological Target and Mechanism of Action:** The specific cellular or molecular target and how the probe interacts with it to generate a signal.
- **Pharmacokinetics and Biodistribution:** Data on absorption, distribution, metabolism, and excretion (ADME) in relevant animal models.
- **Toxicity Profile:** Information on any potential cytotoxic or systemic toxic effects.
- **Existing In Vivo Applications:** Published studies demonstrating its use in animal models.

Without this essential information, the creation of accurate and reliable protocols for in vivo imaging is not feasible.

## Recommendations for Proceeding

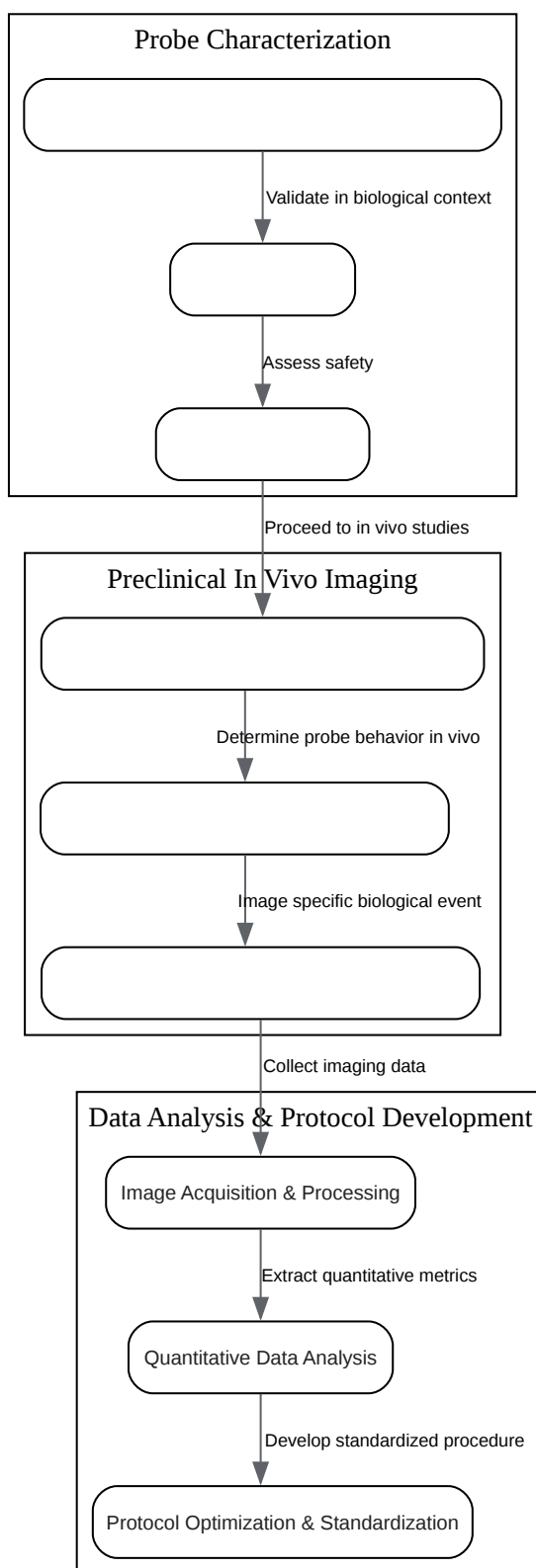
To enable the generation of the requested detailed application notes and protocols, please provide additional information regarding **PQM130**, such as:

- **Alternative Names or Designations:** Any other names, codes, or identifiers used for this molecule.
- **Source or Manufacturer:** The research group, institution, or company that has developed or supplied **PQM130**.
- **Relevant Scientific Literature:** Any pre-print, peer-reviewed publication, conference abstract, or patent that describes the synthesis, properties, or use of **PQM130**.
- **A Product Webpage or Technical Data Sheet.**

Upon receipt of specific and verifiable information about **PQM130**, this document can be updated to include the comprehensive application notes, protocols, data tables, and diagrams as originally requested.

## General Workflow for In Vivo Fluorescent Probe Characterization

For reference, a general workflow for characterizing and utilizing a novel fluorescent probe for in vivo imaging is presented below. This workflow outlines the necessary steps to generate the type of data required for creating detailed application notes.



[Click to download full resolution via product page](#)

Caption: General workflow for novel in vivo fluorescent probe validation.

- To cite this document: BenchChem. [Application Notes and Protocols for PQM130 in In Vivo Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10831179#pqm130-for-in-vivo-imaging-techniques\]](https://www.benchchem.com/product/b10831179#pqm130-for-in-vivo-imaging-techniques)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)